

Environmental Occurrence of DTPD-Quinone in Soil and Water: A Technical Guide

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Compound of Interest

Compound Name: **DTPD-Q**

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Introduction

N,N'-di(o-tolyl)-p-phenylenediamine (DTPD) is an antioxidant used in the rubber industry to protect products from degradation. Its transformation in the environment leads to the formation of N,N'-di(o-tolyl)-p-phenylenediamine-quinone (**DTPD-Q**), a compound of emerging concern. This technical guide provides a comprehensive overview of the current knowledge on the environmental occurrence of **DTPD-Q** in soil and water, detailing analytical methodologies for its detection and quantification.

Quantitative Occurrence Data

The presence of **DTPD-Q** has been confirmed in environmental compartments impacted by urban and industrial activities. The following tables summarize the reported concentrations of **DTPD-Q** in runoff water and roadside soil, providing a baseline for environmental monitoring and risk assessment.

Table 1: Concentration of **DTPD-Quinone** in Runoff Water

Location	Concentration Range (ng/L)	Detection Frequency (%)	Reference
Hong Kong	Not explicitly quantified individually, but detected	100	[1]

Table 2: Concentration of **DTPD-Quinone** in Roadside Soil

Location	Concentration Range (ng/g)	Detection Frequency (%)	Reference
Hong Kong	Not explicitly quantified individually, but detected	100	[1]

Note: While detection was confirmed, specific concentration ranges for **DTPD-Q** were not detailed in the primary literature found. The focus was often on the more notorious 6PPD-quinone.

Experimental Protocols

The accurate detection and quantification of **DTPD-Q** in environmental matrices necessitate sensitive and specific analytical methods. The predominant technique employed is liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS).

Analysis of DTPD-Quinone in Water and Soil Samples

This protocol is based on the methodology described by Cao et al. (2022) for the analysis of various rubber-derived quinones, including **DTPD-Q**.

1. Sample Collection and Preparation:

- Water Samples (Runoff): Collect water samples in amber glass bottles to minimize photodegradation. Store samples at 4°C and process them as soon as possible.

- Soil Samples (Roadside): Collect topsoil samples from locations with high traffic density. Store samples in clean containers and freeze-dry them to remove moisture before extraction.

2. Sample Extraction:

- Water:

- Perform solid-phase extraction (SPE) for sample clean-up and concentration.
- Condition an Oasis HLB SPE cartridge with methanol followed by deionized water.
- Load the water sample onto the cartridge.
- Wash the cartridge with a solution of 5% methanol in water to remove interferences.
- Elute the target analytes with methanol.
- Concentrate the eluate under a gentle stream of nitrogen.

- Soil:

- Homogenize the freeze-dried soil sample.
- Perform pressurized solvent extraction (PSE) or ultrasonic extraction.
- Use a mixture of acetone and hexane as the extraction solvent.
- Centrifuge the extract and collect the supernatant.
- Concentrate the extract and reconstitute it in a suitable solvent for analysis.

3. Instrumental Analysis (LC-MS/MS):

- Chromatography:

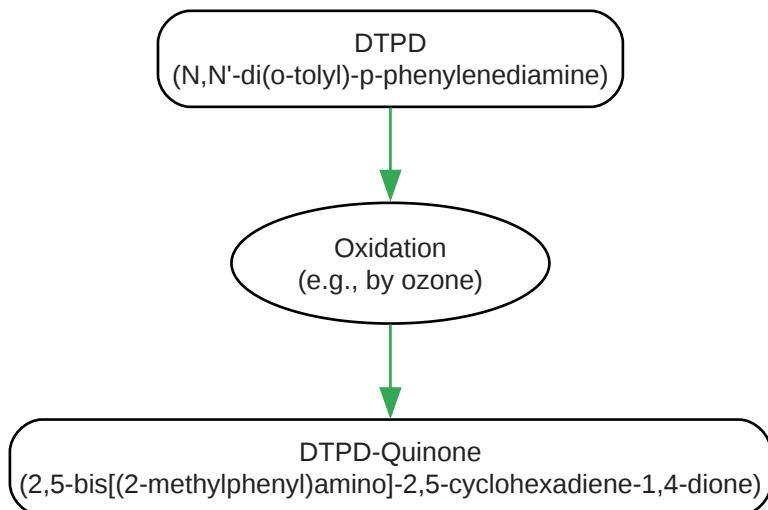
- Employ an ultrahigh-performance liquid chromatography (UHPLC) system.
- Use a C18 reversed-phase column for chromatographic separation.

- A gradient elution program with mobile phases consisting of water with formic acid and methanol is typically used.
- Mass Spectrometry:
 - Utilize a triple quadrupole mass spectrometer (QqQ) operated in positive electrospray ionization (ESI+) mode.
 - Monitor the specific precursor-to-product ion transitions for **DTPD-Q** in multiple reaction monitoring (MRM) mode for quantification and confirmation. The transition for **DTPD-Q** is m/z 319.1 → 291.1.[\[1\]](#)

Visualizations

Logical Relationship: Transformation of DTPD to DTPD-Quinone

The following diagram illustrates the transformation of the parent antioxidant DTPD into its quinone derivative through oxidation.

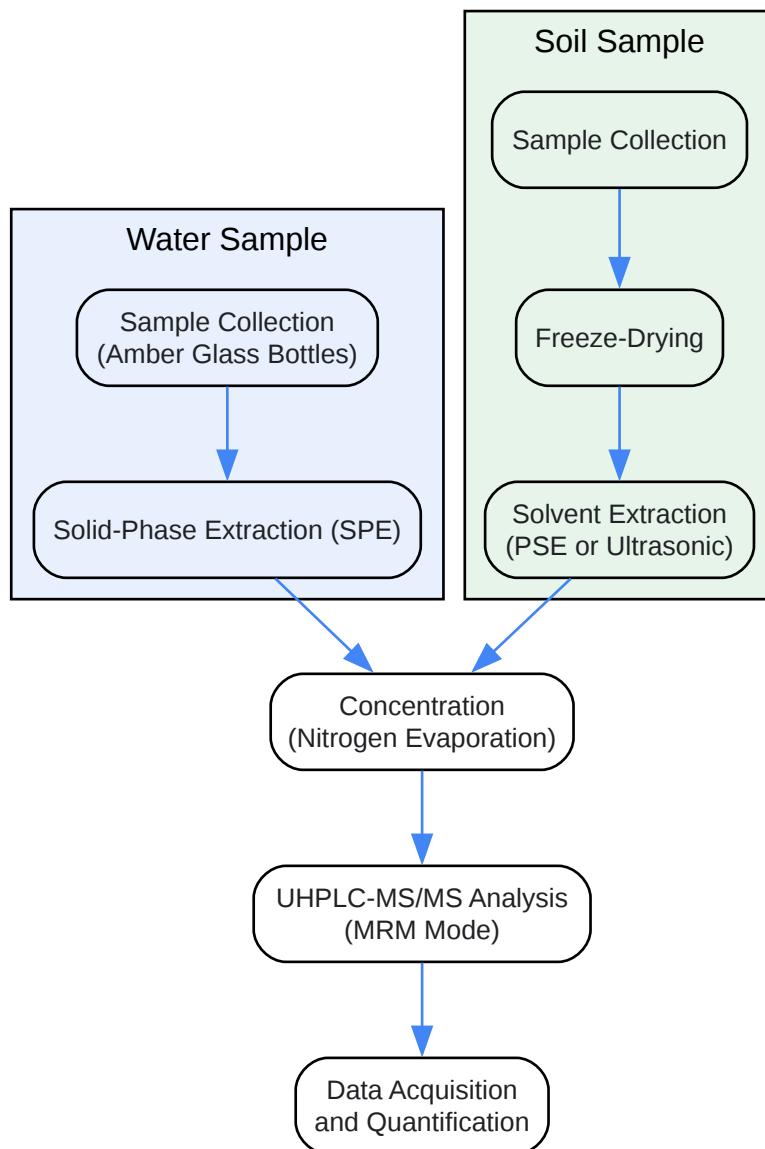


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Caption: Transformation of DTPD to **DTPD-Quinone**.

Experimental Workflow: Analysis of DTPD-Quinone in Environmental Samples

This diagram outlines the general workflow for the analysis of **DTPD-Q** in soil and water samples.



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Caption: Analytical workflow for **DTPD-Q**.

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